

Essential Safety and Handling Guide for Glycylglycine and its Hydrochloride Salt

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Compound of Interest

Compound Name: Glycylglycine hydrochloride

Cat. No.: B7818121

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When working with Glycylglycine and its related compounds, understanding the appropriate personal protective equipment (PPE) and handling procedures is critical to ensure laboratory safety. This guide provides essential, immediate safety and logistical information for researchers, scientists, and drug development professionals.

Important Note on Chemical Identity: It is crucial to distinguish between Glycylglycine and Glycine hydrochloride, as their safety requirements differ. Glycylglycine is a dipeptide, while Glycine hydrochloride is the salt of the amino acid glycine. The term "**Glycylglycine hydrochloride**" can be ambiguous. Please verify the specific compound you are using by checking the CAS number on your container against the information below.

- Glycylglycine: CAS No. 556-50-3
- Glycine Hydrochloride: CAS No. 6000-43-7

Personal Protective Equipment (PPE) Recommendations

The following table summarizes the recommended personal protective equipment for handling Glycylglycine and Glycine hydrochloride in solid form.

PPE Category	Glycylglycine	Glycine Hydrochloride
Eye/Face Protection	Safety glasses with side shields or goggles.[1][2]	Chemical safety goggles or a face shield.[3][4]
Skin Protection	Lab coat and suitable gloves (e.g., nitrile rubber).[1][2][5]	Protective clothing and chemical-resistant gloves.[3][4]
Respiratory Protection	A dust respirator (e.g., P1 filter, NIOSH/MSHA approved) is necessary if dust is generated. [1][2][6]	Generally not required under normal use with adequate ventilation. Use a respirator if dust is generated or irritation is experienced.[3][7]

Operational Plan: Step-by-Step Handling Procedures

1. Preparation and Engineering Controls:

- Work in a well-ventilated area. For Glycine hydrochloride, the use of a chemical fume hood is recommended.[3][8]
- Ensure that an eyewash station and safety shower are readily accessible.[3]
- Ground all equipment containing the material to prevent static discharge.[1]

2. Donning PPE:

- Before handling the chemical, put on all required PPE as outlined in the table above.
- Inspect gloves for any tears or punctures before use.[4][9]

3. Handling the Chemical:

- Avoid generating dust.[1][3][5]
- Do not breathe in the dust.[3][4]

- Avoid contact with skin, eyes, and clothing.[3][8]
- Wash hands thoroughly after handling.[3][5][10]

4. Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[1][3][4][5]
- Glycine hydrochloride is moisture-sensitive and should be stored accordingly.[3][7]
- Store away from incompatible materials such as strong oxidizing agents.[3][5]

5. Accidental Spills:

- For small spills, sweep up the solid material, avoiding dust generation, and place it in a suitable container for disposal.[5]
- For large spills of Glycylglycine, more extensive PPE is required, including splash goggles, a full suit, boots, and a self-contained breathing apparatus.[1]

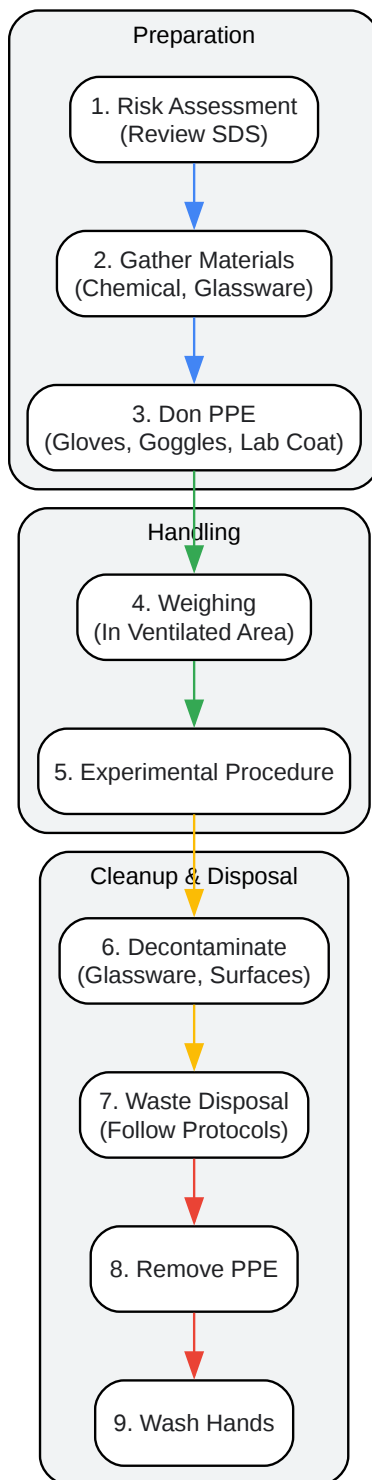
Disposal Plan

- Dispose of the chemical and its container in accordance with local, regional, and national regulations.[3][4][5]
- It is recommended to use a licensed professional waste disposal service.[9]
- Do not empty into drains.[4][6]
- Contaminated packaging should be treated as the chemical itself and disposed of accordingly.[4][9]

Visual Workflow for Safe Chemical Handling

The following diagram illustrates the logical steps for the safe handling of powdered chemicals like Glycylglycine and Glycine hydrochloride.

Safe Handling Workflow for Powdered Chemicals

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